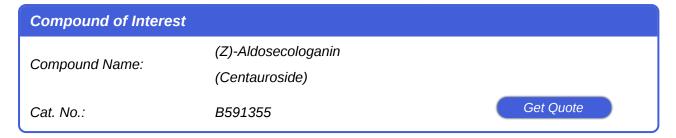


(Z)-Aldosecologanin: A Technical Guide to its Physico-chemical Properties and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Z)-Aldosecologanin, also known as Centauroside, is an iridoid glycoside that has been isolated from plants of the Lonicera genus, notably Lonicera japonica (Japanese honeysuckle). Iridoids are a class of secondary metabolites that are of significant interest to the scientific community due to their diverse biological activities. This technical guide provides a comprehensive overview of the known physico-chemical properties of (Z)-Aldosecologanin, a summary of its biological activity with a focus on its role as an α -glucosidase inhibitor, and a generalized experimental protocol for its isolation and purification.

Physico-chemical Properties

(Z)-Aldosecologanin is a complex molecule with the chemical formula C34H46O19.[1][2] It exists as a powder at room temperature. While experimental data for its melting and boiling points are not readily available in the current literature, a summary of its other key physicochemical properties is presented in Table 1.



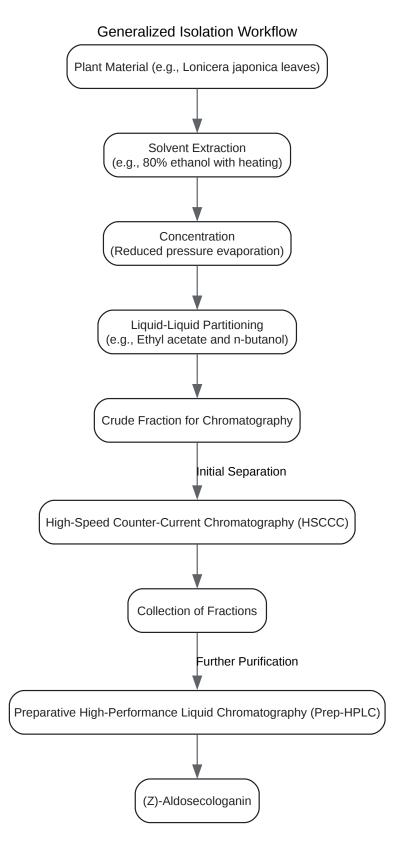
Property	Value	Source(s)
Molecular Formula	C34H46O19	[1][2]
Molecular Weight	758.72 g/mol	[3]
CAS Number	82474-97-3	[2]
Physical State	Powder	
Predicted Density	1.50 g/cm ³	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	BioCrick
InChI Key	MWLKXILGJPSPKZ- LWSBBEHMSA-N	[4]
SMILES	COC(=0)C1=COINVALID- LINK/[C@H]2INVALID- LINKOC)O[C@H]3 INVALID-LINK CO)O)O)O)C=C)C=C">C@HO [C@H]4INVALID-LINK CO)O)O">C@@HO	[4]
Storage Temperature	Powder: -20°C; In solvent: -80°C	[3]

Experimental Protocols General Isolation and Purification Methodology

The isolation of (Z)-Aldosecologanin from its natural source, such as the leaves or flowers of Lonicera japonica, typically involves solvent extraction followed by chromatographic separation. While a specific, validated protocol for this compound is not detailed in the available literature, a generalizable workflow can be constructed based on methods used for other iridoid glycosides from the same plant source.

Workflow for Isolation of Iridoid Glycosides from Lonicera japonica





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Caption: Generalized workflow for the isolation and purification of (Z)-Aldosecologanin.



1. Extraction:

- The dried and powdered plant material (e.g., leaves of Lonicera japonica) is subjected to extraction with a polar solvent, typically an alcohol-water mixture such as 80% ethanol.[1]
- The extraction is often performed multiple times with heating to ensure a high yield of the target compounds.[1]
- 2. Concentration and Partitioning:
- The combined extracts are concentrated under reduced pressure to remove the extraction solvent.[1]
- The resulting aqueous residue is then subjected to liquid-liquid partitioning with solvents of increasing polarity, such as ethyl acetate and n-butanol, to separate compounds based on their polarity.[1] Iridoid glycosides like (Z)-Aldosecologanin are typically enriched in the n-butanol fraction.
- 3. Chromatographic Purification:
- The n-butanol extract is further purified using chromatographic techniques. High-Speed Counter-Current Chromatography (HSCCC) is an effective method for the initial separation of the crude extract into several fractions.[1]
- Fractions containing the target compound are then subjected to further purification using preparative High-Performance Liquid Chromatography (Prep-HPLC) to yield pure (Z)-Aldosecologanin.[1]
- 4. Structure Elucidation:
- The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy (¹H NMR and ¹³C NMR) and Mass Spectrometry (MS).

Biological Activity: α-Glucosidase Inhibition

(Z)-Aldosecologanin has been identified as an inhibitor of α -glucosidase, an enzyme crucial for carbohydrate digestion. This inhibitory activity suggests its potential as a therapeutic agent for



managing type 2 diabetes.

Mechanism of α-Glucosidase Inhibition

α-Glucosidase enzymes are located in the brush border of the small intestine and are responsible for breaking down complex carbohydrates into monosaccharides, such as glucose, which can then be absorbed into the bloodstream. By inhibiting this enzyme, (Z)-Aldosecologanin can delay carbohydrate digestion and reduce the rate of glucose absorption, thereby lowering postprandial blood glucose levels.[5][6]

Diagram of α-Glucosidase Inhibition

Normal Digestion Dietary Carbohydrates (Starch, Sucrose) Digestion Digestion Inhibits Glucose Absorption (Into Bloodstream)

Mechanism of α-Glucosidase Inhibition

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